3-Fluoro-2,4-dimethylpyridine safety data sheet (SDS)

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Compound of Interest

Compound Name:	*3-Fluoro-2,4-dimethylpyridine*
CAS No.:	*1227575-02-1*
Cat. No.:	*B13662591*

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Technical Guide: 3-Fluoro-2,4-dimethylpyridine

CAS No: 1227575-02-1 | Formula: C_7H_8FN | MW: 125.14 g/mol [1]

Executive Summary & Chemical Identity

3-Fluoro-2,4-dimethylpyridine is a specialized heterocyclic building block used primarily in medicinal chemistry to modulate the basicity and metabolic stability of drug candidates. Unlike its non-fluorinated parent (2,4-lutidine), the introduction of a fluorine atom at the C3 position significantly alters the electronic landscape of the pyridine ring, reducing the pKa of the pyridine nitrogen and blocking a key site of metabolic oxidation.

Chemical Structure Analysis[2][3]

- Core Scaffold: Pyridine ring (aromatic heterocycle).
- Substituents:
  - C2, C4: Methyl groups ($-CH_3$). These provide steric bulk and lipophilicity.

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- C3: Fluorine atom (-F). This is the critical functional handle. It exerts a strong electron-withdrawing inductive effect (-I), lowering the electron density on the ring nitrogen.

Identifier	Value
CAS Number	1227575-02-1
IUPAC Name	3-Fluoro-2,4-dimethylpyridine
SMILES	CC1=C(F)C(C)=CC=N1
Synonyms	3-Fluoro-2,4-lutidine; 3-Fluoro-2,4-picoline (informal)

Physicochemical Profile & Expert Analysis

Senior Scientist Note: Experimental data for this specific isomer is scarce in public literature. The values below include experimentally derived data for close analogs (2,4-lutidine and 3-fluoro-2-methylpyridine) to provide a scientifically grounded estimation range.

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Property	Value / Estimate	Context & Causality
Physical State	Liquid (at 20°C)	Typical for low-MW alkylpyridines.
Appearance	Colorless to Light Yellow	Oxidizes slightly upon air exposure, turning yellow/brown.
Boiling Point	~145–150°C (Predicted)	2,4-Lutidine boils at 159°C. 3-Fluoro-2-methylpyridine boils at 114°C. The C3-Fluorine typically lowers BP relative to the parent methyl derivative due to reduced van der Waals stacking efficiency.
Density	~1.05–1.10 g/mL	Fluorine increases density relative to 2,4-lutidine (0.927 g/mL).
Flash Point	~45–55°C (Estimated)	Classifies as a Flammable Liquid.
Solubility	Immiscible in water; Soluble in DCM, EtOAc, MeOH.	The hydrophobic methyls and fluorine dominate, reducing water solubility compared to pyridine.
pKa (Conj. Acid)	~5.5–6.0 (Predicted)	Lower than 2,4-lutidine (6.77) due to the electron-withdrawing fluorine ortho to the methyls and meta to nitrogen.

Hazard Assessment (GHS Classification)

This compound is a potent organic base and solvent. The primary risks stem from its volatility, flammability, and ability to penetrate biological membranes.

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GHS Label Elements[4][5]

- Signal Word:DANGER
- Pictograms:
  - 🔥 (Flammable)[2]
  - ☠️ (Acute Toxicity - Oral/Dermal)
  - ⚠️ (Irritant)

Hazard Statements (H-Codes)

- H226: Flammable liquid and vapor.[2]
- H301: Toxic if swallowed. (Pyridines can cause neurotoxicity).
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3][2]

Toxicology "Deep Dive"

- Mechanism of Toxicity: Like many alkylpyridines, this compound can undergo N-oxidation or ring hydroxylation in the liver. However, the 3-F substitution blocks the C3 metabolic soft spot, potentially redirecting metabolism to the methyl groups (forming carboxylic acids) or increasing the half-life of the parent compound.
- Neurotoxicity: Pyridines are known to affect the central nervous system. Symptoms of overexposure include dizziness, headache, nausea, and in severe cases, narcosis.

Operational Safety Protocols

Storage Architecture

- Atmosphere: Store under Inert Gas (Argon or Nitrogen). Pyridines are hygroscopic and can form N-oxides over time in air.

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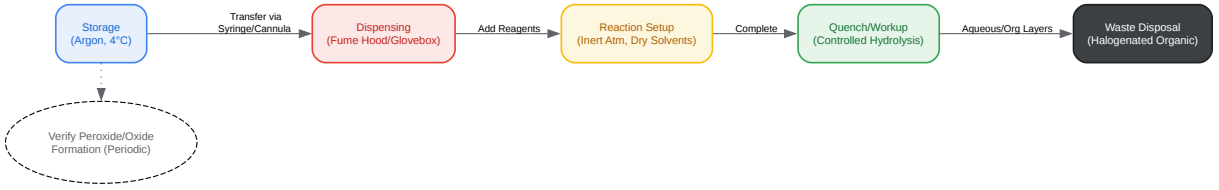
- Temperature: 2–8°C (Refrigerated) is recommended to minimize volatility and degradation.
- Container: Tightly sealed glass or fluorinated HDPE. Avoid aluminum if the compound is potentially wet (corrosion risk).

Synthesis & Handling Workflow

When utilizing **3-Fluoro-2,4-dimethylpyridine** in cross-coupling (e.g., Suzuki-Miyaura) or lithiation reactions, strict anhydrous conditions are required.

Graphviz Diagram: Safe Handling & Synthesis Workflow



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Caption: Operational workflow for handling sensitive fluorinated pyridines, emphasizing inert atmosphere transfer and segregated waste disposal.

Emergency Response Architecture

In the event of a spill or exposure, a rapid, structured response is critical to prevent systemic toxicity.

Spill Management Protocol

- Evacuate: Clear the immediate area (10-meter radius).
- Suppress: Eliminate all ignition sources (Flash Point ~50°C).

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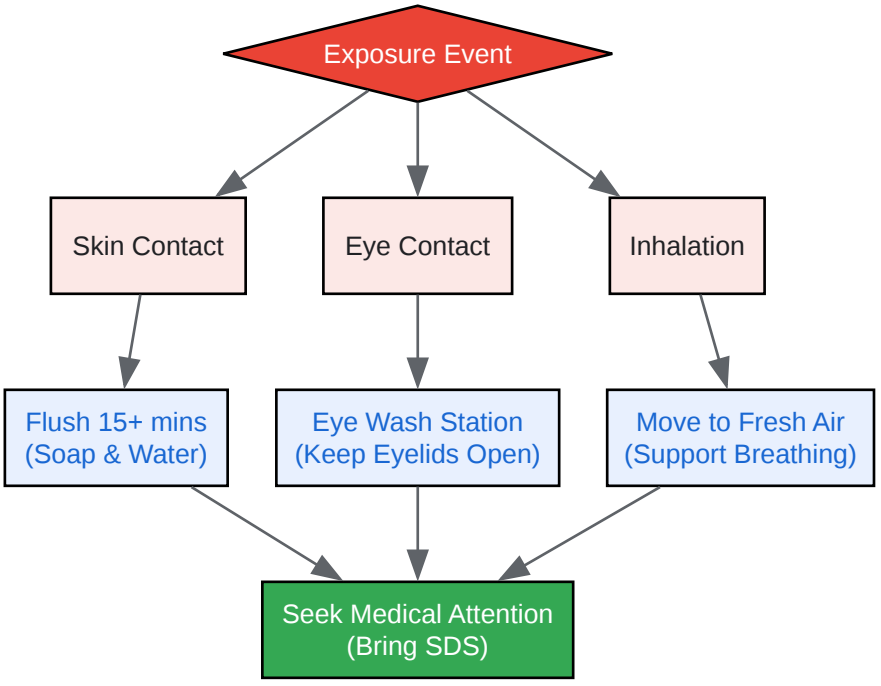
- PPE: Don Butyl rubber gloves (nitrile is permeable to pyridines over time), chemical goggles, and a NIOSH-approved respirator with organic vapor cartridges.
- Contain: Use non-combustible absorbents (Vermiculite/Sand). Do not use sawdust (fire hazard).
- Neutralize: Wipe surfaces with dilute citric acid solution to neutralize the base residues.

Graphviz Diagram: Emergency Decision Matrix



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Caption: Immediate triage steps for exposure. Note that pyridine absorption through skin is rapid; immediate flushing is priority.

Analytical Validation (Self-Validating Protocols)

To ensure research integrity, verify the identity and purity of **3-Fluoro-2,4-dimethylpyridine** before use.

^{1}H-NMR Spectroscopy (Validation Standard)

- Solvent: $CDCl_3$

- Expected Signals:
  - δ ~2.3 ppm (s, 3H): Methyl at C2.
  - δ ~2.5 ppm (s, 3H): Methyl at C4.
  - δ ~7.0 ppm (m, 1H): Proton at C5 (coupled to F).
  - δ ~8.2 ppm (d, 1H): Proton at C6 (deshielded by N).
- Diagnostic Feature: Look for H-F coupling (splitting) in the aromatic signals, distinguishing it from 2,4-lutidine.

QC Check for Oxidation

- Perform TLC (Thin Layer Chromatography).
- Mobile Phase: 20% EtOAc / Hexanes.
- Visualization: UV (254 nm).
- Impurity: A lower Rf spot indicates the formation of Pyridine N-oxide, necessitating redistillation or purification via silica plug.

References

- BLD Pharm. (2024). Product SDS: **3-Fluoro-2,4-dimethylpyridine** (CAS 1227575-02-1).[1][4][5][6][7] Retrieved from
- PubChem. (2024).[8][9][10] Compound Summary: 2,4-Dimethylpyridine (Analogous Data). National Library of Medicine. Retrieved from
- Arctom Scientific. (2024). Catalog Entry: **3-Fluoro-2,4-dimethylpyridine**. Retrieved from
- Sigma-Aldrich. (2024). Safety Data Sheet: 3-Fluoro-2-methylpyridine (Analogous Data). Retrieved from

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Sources

- 1. 766-62-1|3-Fluoro-2,6-dimethylpyridine|BLD Pharm [bldpharm.com]
- 2. fishersci.com [fishersci.com]
- 3. watson-int.com [watson-int.com]
- 4. 1372891-49-0|(3-Fluoro-4-methylpyridin-2-yl)methanol|BLD Pharm [bldpharm.com]
- 5. 511522-76-2|3-Fluoro-2-(2-fluorophenyl)pyridine|BLD Pharm [bldpharm.com]
- 6. arctomsci.com [arctomsci.com]
- 7. 1227575-02-1_3-Fluoro-2,4-dimethylpyridineCAS号:1227575-02-1_3-Fluoro-2,4-dimethylpyridine【结构式 性质 英文】 - 化源网 [chemsrc.com]
- 8. public-pages-files-2025.frontiersin.org [public-pages-files-2025.frontiersin.org]
- 9. 3-Fluoro-4-iodo-2,5-dimethylpyridine | C7H7FIN | CID 167286925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 3-Fluoro-2,4-dimethylpentane | C7H15F | CID 59956892 - PubChem [pubchem.ncbi.nlm.nih.gov]
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